

# Aurantininidin: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Aurantininidin*

Cat. No.: *B104973*

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This technical guide provides an in-depth overview of **Aurantininidin**, a naturally occurring anthocyanidin, for researchers, scientists, and professionals in drug development. This document compiles its fundamental physicochemical properties, explores its potential biological activities through known signaling pathways of related compounds, and presents standardized experimental protocols for its investigation.

## Core Physicochemical Properties

**Aurantininidin** is a water-soluble plant pigment belonging to the flavonoid family. Its chemical structure and properties are summarized below.

| Property   | Data  |
|--|---|
| CAS Number   | 25041-66-1[1]   |
| Molecular Formula  | C <sub>15</sub> H <sub>11</sub> O <sub>6</sub> <sup>+</sup> (Cation)[1] |
| C <sub>15</sub> H <sub>11</sub> ClO <sub>6</sub> (Chloride Salt) |   |
| Molecular Weight   | 287.24 g/mol (Cation)[1]  |
| 322.69 g/mol (Chloride Salt)                                     |   |
| IUPAC Name   | 2-(4-hydroxyphenyl)chromenylium-3,5,6,7-tetrol[1]                       |
| Synonyms   | 6-Hydroxypelargonidin, Aurantinidol chloride                            |

## Potential Signaling Pathways and Biological Activity

While specific research on the signaling pathways directly modulated by **Aurantininidin** is limited, the broader class of anthocyanidins, to which it belongs, has been studied for its antioxidant, anti-inflammatory, and anticancer properties. These effects are often attributed to the modulation of key cellular signaling cascades.

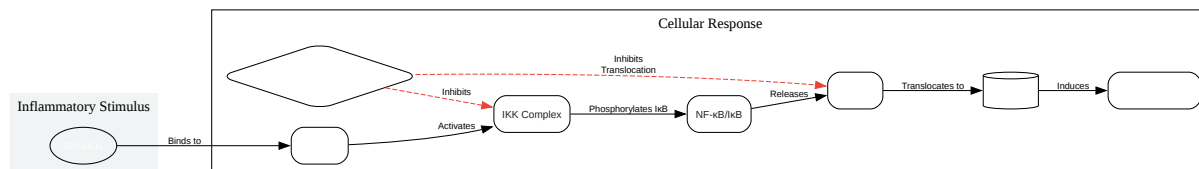
**Antioxidant Activity:** Anthocyanidins are known to exert their antioxidant effects through two primary mechanisms: hydrogen atom transfer (HAT) and single-electron transfer (SET). These mechanisms allow them to neutralize free radicals, thereby reducing oxidative stress, which is implicated in numerous chronic diseases.

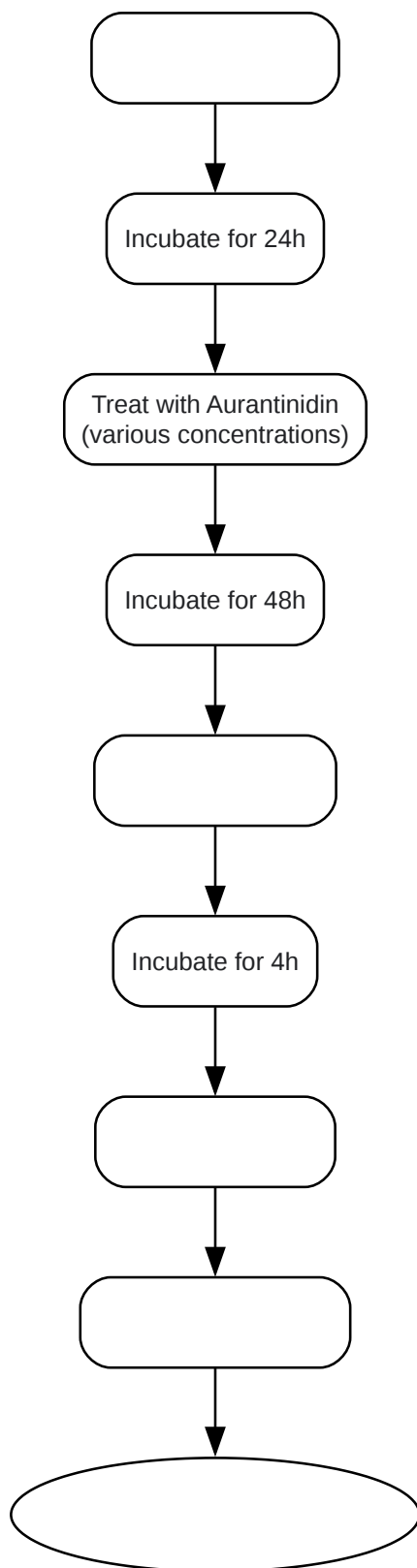
**Anti-inflammatory Activity:** The anti-inflammatory properties of anthocyanidins are believed to be mediated through the inhibition of pro-inflammatory pathways. Key pathways that are often implicated include:

- **NF- $\kappa$ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) Signaling Pathway:** Anthocyanidins have been shown to inhibit the activation of NF- $\kappa$ B, a protein complex that controls the transcription of DNA, cytokine production, and cell survival.
- **MAPK (Mitogen-Activated Protein Kinase) Signaling Pathway:** These compounds can also modulate the MAPK cascade, which is involved in cellular responses to a variety of stimuli and plays a critical role in inflammation and apoptosis.
- **PI3K/Akt (Phosphoinositide 3-kinase/Protein Kinase B) Signaling Pathway:** Anthocyanidins may also influence the PI3K/Akt pathway, which is crucial for regulating cell survival, proliferation, and metabolism.

**Anticancer Activity:** The potential anticancer effects of anthocyanidins are linked to their ability to induce apoptosis (programmed cell death), inhibit cell proliferation, and prevent angiogenesis (the formation of new blood vessels that supply tumors). These effects are often a consequence of the modulation of the signaling pathways mentioned above.

Below is a diagram illustrating a generalized signaling pathway potentially influenced by anthocyanidins like **Aurantininidin**, leading to an anti-inflammatory response.





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## References

- 1. Aurantinidin | C<sub>15</sub>H<sub>11</sub>O<sub>6</sub><sup>+</sup> | CID 441648 - PubChem [pubchem.ncbi.nlm.nih.gov]
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